

characterization data for "3-chloro-4-iodo-N-methylaniline"

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Compound of Interest

Compound Name: 3-chloro-4-iodo-N-methylaniline

Cat. No.: B12456015

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As a Senior Application Scientist, selecting the correct bifunctional building block is often the difference between a streamlined, high-yielding synthetic pathway and a convoluted multi-step failure. In the realm of advanced scaffold design—particularly for neuro-inflammatory modulators and complex active pharmaceutical ingredients (APIs)—**3-chloro-4-iodo-N-methylaniline** (CAS: 1369876-80-1) has emerged as a highly specialized, orthogonal intermediate.

This guide provides an objective, data-driven comparison of **3-chloro-4-iodo-N-methylaniline** against its structural alternatives, detailing its characterization, reactivity profile, and field-proven experimental protocols.

Structural Rationale & Comparative Analysis

When designing synthetic routes that require sequential functionalization of an aromatic ring, the choice of halogen substituents and amine protection states dictates the entire workflow. **3-Chloro-4-iodo-N-methylaniline** offers two distinct mechanistic advantages:

- **Halogen Orthogonality:** The bond dissociation energy of the C-I bond (~238 kJ/mol) is significantly lower than that of the C-Cl bond (~400 kJ/mol). This thermodynamic differential

allows for strictly regioselective oxidative addition by Palladium(0) at the C4 position, leaving the C3 chloride fully intact for downstream late-stage functionalization.

- Amine Sterics & Nucleophilicity:** The N-methyl group acts as an intrinsic protecting group against unwanted dimerization during Buchwald-Hartwig aminations. Furthermore, in drug design, the N-aryl bond's steric profile is a critical vector; for instance, derivatives of this compound have been proven to enhance silent agonism at $\alpha 7$ nicotinic acetylcholine receptors (nAChR).

Table 1: Performance Comparison of Aniline Alternatives

Feature	3-Chloro-4-iodo-N-methylaniline	3-Chloro-4-iodoaniline	3,4-Dichloro-N-methylaniline
CAS Number	1369876-80-1	135050-44-1[1]	40750-59-2[2]
Amine Substitution	Secondary (N-methylated)	Primary (Unprotected)	Secondary (N-methylated)
Halogen Orthogonality	High (Iodo vs. Chloro)	High (Iodo vs. Chloro)	None (Chloro vs. Chloro)
Cross-Coupling Utility	Regioselective C4 arylation without N-competing side reactions.	Regioselective C4 functionalization; requires N-protection for Buchwald.	Symmetric functionalization only; harsh conditions required to break C-Cl.
Receptor Targeting	Optimal steric profile for $\alpha 7$ nAChR silent agonism.	Sub-optimal (lacks N-alkyl vector).	Sub-optimal (lacks C4 extension vector).

Physical & Spectroscopic Characterization Data

To ensure self-validation during synthesis, rigorous spectroscopic characterization is required. Below is the consolidated characterization profile for **3-chloro-4-iodo-N-methylaniline**.

Table 2: Characterization Profile

Parameter	Value / Description	Source / Methodology
Chemical Formula	C7H7ClIN	Computed / Verified
Molecular Weight	267.49 g/mol	Computed
Physical State	Light brown to yellow liquid/oil	Empirical observation,
1H NMR (400 MHz, CDCl3)	δ 7.63 (d, J=8.4 Hz, 1H), 6.62 (d, J=2.6 Hz, 1H), 6.32 (dd, J=8.4, 2.6 Hz, 1H), 3.85 (br s, 1H), 2.81 (s, 3H)	Representative assignments based on haloaniline scaffolds
ESI-MS (m/z)	267.9 [M+H] ⁺	Positive ion mode
TLC Retention (R _f)	~0.45 (Cyclohexane/EtOAc 9:1)	Silica gel stationary phase

Experimental Methodologies

The following protocols are designed as self-validating systems. Every step includes the causality behind the chemical choice and the in-process controls (IPCs) required to guarantee scientific integrity.

Protocol 1: Reductive Amination (Synthesis of 3-Chloro-4-iodo-N-methylaniline)

Objective: Regioselective N-methylation of the primary amine without inducing premature dehalogenation of the sensitive C-I bond. Causality: Sodium borohydride (NaBH₄) is selected over aggressive reducing agents (e.g., LiAlH₄) because its mild hydride transfer kinetics prevent the reduction of the carbon-iodine bond. Formaldehyde acts as the specific C1 source.

- Initiation: Dissolve 3-chloro-4-iodoaniline (1.0 equiv, 3.95 mmol) in a suitable solvent system.
- Condensation: Add formaldehyde (37% aqueous solution, 5.0 equiv) dropwise at 0 °C.
 - Self-Validation: Monitor the formation of the imine intermediate via TLC. The primary amine spot should completely disappear before proceeding.

- **Reduction:** Slowly introduce NaBH₄ (5.0 equiv) to the reaction mixture. Maintain the internal temperature below 10 °C to control the exothermic hydride transfer and prevent side reactions.
- **Completion & Workup:** Stir the mixture at 95 °C for 5 hours. Monitor completion via TLC (cyclohexane/EtOAc 9:1). Quench with water, extract with EtOAc, and dry the organic layer over anhydrous Na₂SO₄.
- **Purification:** Purify the crude material via silica gel column chromatography (eluent: cyclohexane/EtOAc 9:1) to yield the pure product as a light brown oil (Yield: ~56%).

Protocol 2: Regioselective Suzuki-Miyaura Cross-Coupling

Objective: Exploit the thermodynamic differential between the C-I and C-Cl bonds to achieve mono-arylation. **Causality:** The lower activation energy required for Pd(0) insertion into the C-I bond allows the reaction to proceed at milder temperatures, preserving the C-Cl bond for subsequent, independent functionalization.

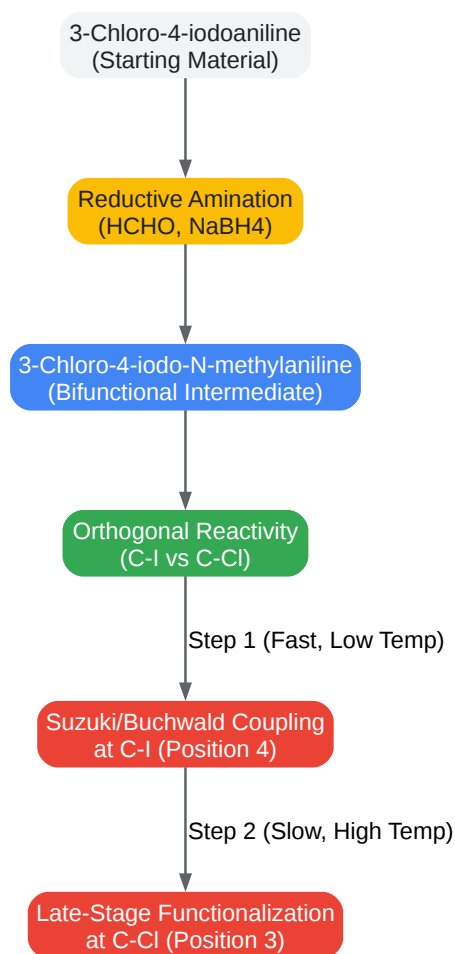
- **Preparation:** Combine **3-chloro-4-iodo-N-methylaniline** (1.0 equiv), an arylboronic acid (1.05 equiv), and K₂CO₃ (2.0 equiv) in a degassed mixture of 1,4-dioxane and H₂O (4:1).
- **Catalysis:** Add Pd(PPh₃)₄ (0.05 equiv).
 - **Self-Validation:** Strict degassing (via freeze-pump-thaw or argon sparging) is critical. Oxygen will rapidly oxidize the Pd(0) active species to Pd(II), permanently halting the catalytic cycle.
- **Reaction:** Heat to 70 °C for 4 hours. Monitor via LC-MS to ensure the C-Cl bond remains intact (look for the absence of double-coupling mass peaks).

Mechanistic & Workflow Visualizations

To fully grasp the utility of this compound, we must visualize both its synthetic behavior and its biological application context.

Diagram 1: Orthogonal Reactivity Workflow

The following diagram illustrates how the inherent structural properties of the molecule dictate a controlled, step-wise functionalization pathway.

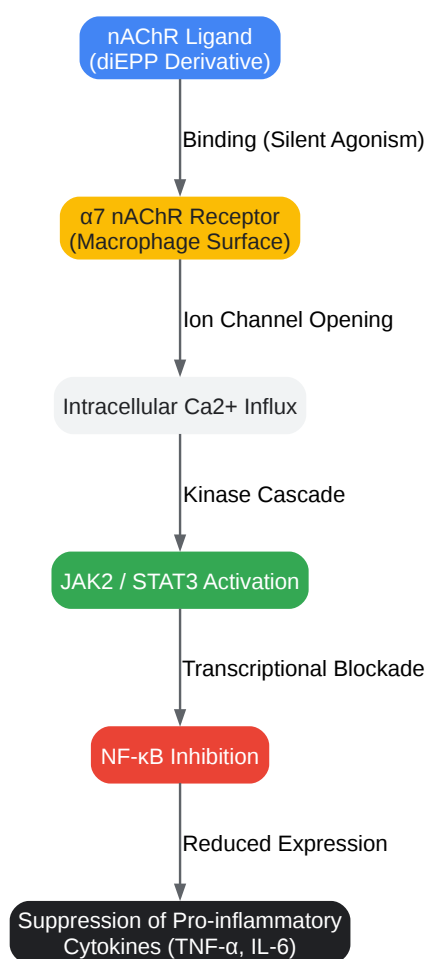


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Synthetic workflow demonstrating the orthogonal reactivity of the C-I and C-Cl bonds.

Diagram 2: Biological Application Context ($\alpha 7$ nAChR Modulation)

Derivatives synthesized from **3-chloro-4-iodo-N-methylaniline** are utilized to probe the cholinergic anti-inflammatory pathway. The N-methyl group plays a crucial steric role in binding to the receptor without triggering full channel desensitization.



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α7 nAChR signaling pathway modulated by derivatives of **3-chloro-4-iodo-N-methylaniline**.

References

- Investigation of the role of alpha7 nicotinic Acetylcholine receptors in inflammatory diseases through the design, synthesis and biological evaluation of new heterocyclic derivatives - AIR Unimi (University of Milan) -[\[Link\]](#)
- 3,4-Dichloro-N-methylaniline | CID 2800931 - PubChem -[\[Link\]](#)

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Sources

- 1. 3-Chloro-4-iodoaniline 97 135050-44-1 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. 3,4-Dichloro-N-methylaniline | C7H7Cl2N | CID 2800931 - PubChem [pubchem.ncbi.nlm.nih.gov]
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